

# An In-depth Technical Guide to Trimethyl-2-cyclohexen-1-one Isomers

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## Compound of Interest

Compound Name:	4,4,5-Trimethyl-2-cyclohexen-1-one
CAS No.:	17429-29-7
Cat. No.:	B103420

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### A Note on 4,4,5-Trimethyl-2-cyclohexen-1-one:

Initial research indicates a significant lack of accessible scientific literature, patents, or database entries for the specific chemical compound **4,4,5-Trimethyl-2-cyclohexen-1-one**. Major chemical databases such as PubChem and CAS (Chemical Abstracts Service) do not contain a dedicated entry for this specific isomer. Consequently, detailed information regarding its discovery, historical synthesis, specific experimental protocols, and quantitative data is not available in the public domain.

This guide will, therefore, focus on a closely related and extensively documented isomer, 3,5,5-Trimethyl-2-cyclohexen-1-one, also widely known as Isophorone. Isophorone is a significant industrial chemical, and its well-established history, synthesis, and properties provide a valuable and illustrative example of this class of compounds.

## In-depth Technical Guide: 3,5,5-Trimethyl-2-cyclohexen-1-one (Isophorone)

Audience: Researchers, scientists, and drug development professionals.

## Core Compound Overview

3,5,5-Trimethyl-2-cyclohexen-1-one (Isophorone) is an  $\alpha,\beta$ -unsaturated cyclic ketone.[1][2] It is a colorless to yellowish liquid with a characteristic camphor-like odor.[3] Isophorone is a well-known compound that has been the subject of extensive research and is used as a solvent and a chemical intermediate in a variety of industrial applications.[3] It is found naturally in some foods, such as saffron, tomatoes, and kohlrabi.[1][2]

## Discovery and History

The synthesis and characterization of isophorone and other trimethyl-cyclohexenone isomers are rooted in the broader history of organic chemistry, particularly the study of condensation reactions of ketones. While a singular "discovery" event is not clearly defined, the understanding of its formation from the self-condensation of acetone under various conditions was a key development in industrial organic chemistry in the late 19th and early 20th centuries. The elucidation of its structure and the development of controlled, high-yield industrial synthesis methods have been the subject of numerous studies and patents over the decades.

## Physicochemical and Spectroscopic Data

Quantitative data for 3,5,5-Trimethyl-2-cyclohexen-1-one (Isophorone) is well-documented.

Property	Value	Reference(s)
CAS Number	78-59-1	[1][4]
Molecular Formula	C <sub>9</sub> H <sub>14</sub> O	[1]
Molecular Weight	138.21 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[3]
Boiling Point	213-214 °C	[3][4]
Melting Point	-8 °C	[3][4]
Density	0.92 g/mL	[4]
Refractive Index (n <sub>20/D</sub> )	1.4780	[4]
Water Solubility	1.89 g/L	[1]
logP	1.9 - 2.32	[1]

Spectroscopic Data:

Spectrum Type	Key Peaks / Characteristics
<sup>1</sup> H NMR	Data available in spectral databases. Signals correspond to the vinyl proton, methylene protons, and three distinct methyl groups.
<sup>13</sup> C NMR	Data available in spectral databases. Shows characteristic peaks for the carbonyl carbon, olefinic carbons, quaternary carbon, and methyl carbons.
IR	Characteristic absorption bands for the C=O stretch of the $\alpha,\beta$ -unsaturated ketone (around 1670 $\text{cm}^{-1}$ ) and the C=C stretch (around 1620 $\text{cm}^{-1}$ ).
Mass Spec	Molecular ion peak (M+) at $m/z = 138$ , with a characteristic fragmentation pattern including major fragments from the loss of methyl and carbonyl groups.

## Key Experimental Protocols

The primary industrial synthesis of 3,5,5-Trimethyl-2-cyclohexen-1-one (Isophorone) is the self-condensation of acetone.

### Protocol 1: Base-Catalyzed Self-Condensation of Acetone

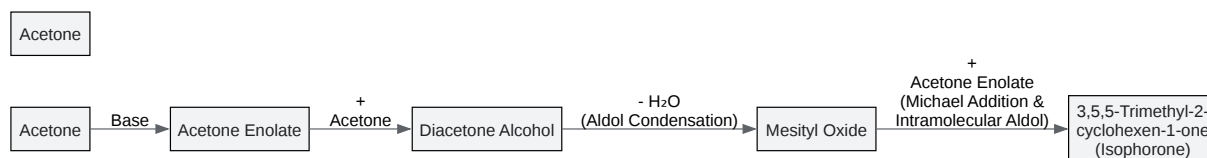
This method represents the foundational industrial process for producing isophorone.

- Objective: To synthesize 3,5,5-Trimethyl-2-cyclohexen-1-one from acetone via a cascade of aldol addition, aldol condensation, and Michael addition reactions.
- Reagents:
  - Acetone
  - Aqueous solution of a strong base (e.g., Sodium Hydroxide)

- Acid for neutralization (e.g., Sulfuric Acid)
- Organic solvent for extraction (e.g., Toluene)
- Equipment:
  - High-pressure reactor
  - Distillation apparatus
  - Separatory funnel
- Procedure:
  - Acetone and a catalytic amount of aqueous sodium hydroxide are fed into a high-pressure reactor.
  - The mixture is heated under pressure, which favors the series of condensation reactions.
  - The reaction proceeds through the formation of diacetone alcohol and mesityl oxide as key intermediates.
  - A subsequent Michael addition of an acetone enolate to mesityl oxide, followed by an intramolecular aldol condensation and dehydration, yields isophorone.
  - The reaction is monitored for the optimal yield of isophorone.
  - Upon completion, the reaction mixture is cooled and neutralized with acid.
  - The organic layer is separated, and the product is purified by fractional distillation under reduced pressure.

## Logical and Experimental Workflows (Visualized)

The synthesis of isophorone from acetone is a classic example of a reaction cascade.



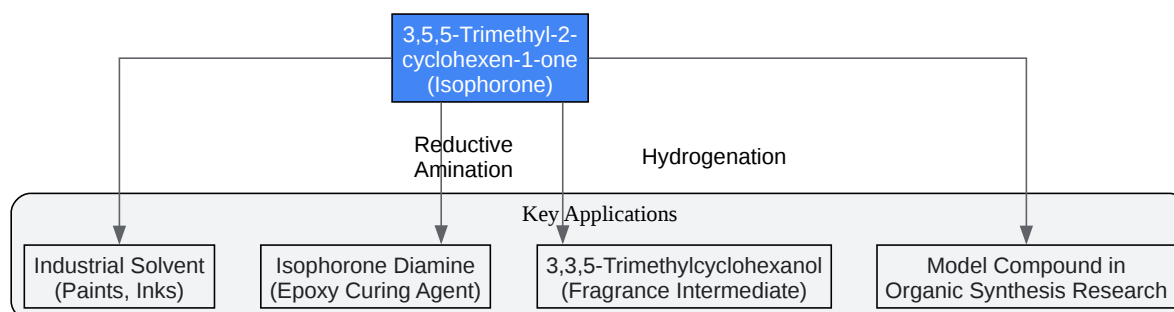
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Caption: Synthesis pathway of Isophorone from Acetone.

## Applications in Research and Development

3,5,5-Trimethyl-2-cyclohexen-1-one is a versatile building block in organic synthesis.

- **Precursor to other compounds:** It is a key starting material for the synthesis of other important industrial chemicals, such as isophorone diamine (a curing agent for epoxy resins) and 3,3,5-trimethylcyclohexanol (used in the production of fragrances and certain polymers).
- **Solvent:** Due to its high boiling point and excellent solvency for a wide range of organic materials, it is used in paints, lacquers, inks, and pesticides.<sup>[3]</sup>
- **Research:** In a research context, it serves as a model  $\alpha,\beta$ -unsaturated ketone for studying various chemical reactions, including Michael additions, reductions, and cycloadditions.



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Caption: Major applications of 3,5,5-Trimethyl-2-cyclohexen-1-one.

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## References

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